

Technical Guide: Physicochemical Properties of 2-(4-Methyl-1-piperazinyl)aniline

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Compound of Interest

Compound Name: 2-(4-Methyl-1-piperazinyl)aniline

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Introduction

2-(4-Methyl-1-piperazinyl)aniline is a versatile substituted aniline and piperazine derivative. Its molecular structure makes it a valuable building block and intermediate in the synthesis of a variety of compounds, particularly in the pharmaceutical and agrochemical industries. This guide provides a detailed overview of its key physical properties, namely its melting and boiling points, and outlines standardized experimental protocols for their determination.

Physicochemical Data

The accurate determination of melting and boiling points is crucial for the identification, purity assessment, and handling of chemical compounds. The data for **2-(4-Methyl-1-piperazinyl)aniline** are summarized below.

Property	Value	Source
Melting Point	101 - 107 °C	[1]
Boiling Point	321.2 ± 37.0 °C (Predicted)	

Note: The boiling point is a predicted value and should be confirmed experimentally.

Experimental Protocols

The following sections detail generalized, standard laboratory procedures for the determination of the melting and boiling points of organic compounds such as **2-(4-Methyl-1-piperazinyl)aniline**.

Melting Point Determination (Capillary Method)

This method is based on observing the temperature at which a small, finely powdered sample of the compound transitions from a solid to a liquid state.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of **2-(4-Methyl-1-piperazinyl)aniline** is placed on a clean, dry surface and finely crushed using a mortar and pestle. The open end of a capillary tube is pressed into the powder. The tube is then tapped gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[2][3][4]
- Apparatus Setup: The packed capillary tube is placed into the heating block or attached to the thermometer of the melting point apparatus.[2]
- Heating: The sample is heated rapidly at first to approach the expected melting point. The heating rate is then reduced to approximately 1-2 °C per minute to allow for accurate observation.[4]

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[3][5] A sharp melting range (typically 0.5-1.0°C) is indicative of a pure compound.

Boiling Point Determination (Capillary Method)

This micro-method determines the boiling point by observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)
- Thermometer (calibrated)
- Rubber band or wire for attachment

Procedure:

- Sample Preparation: A few milliliters of the liquid organic compound (if **2-(4-Methyl-1-piperazinyl)aniline** is melted) are placed into a small test tube.[6]
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[1][7]
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in the heating apparatus.[1][6]
- Heating: The apparatus is heated slowly and steadily. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.

- Observation and Recording: Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.[1] At this point, the heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[8]

Applications and Synthesis Workflow

2-(4-Methyl-1-piperazinyl)aniline serves as a key intermediate in the development of pharmacologically active molecules. Its structure is incorporated into various compounds targeting a range of biological pathways.



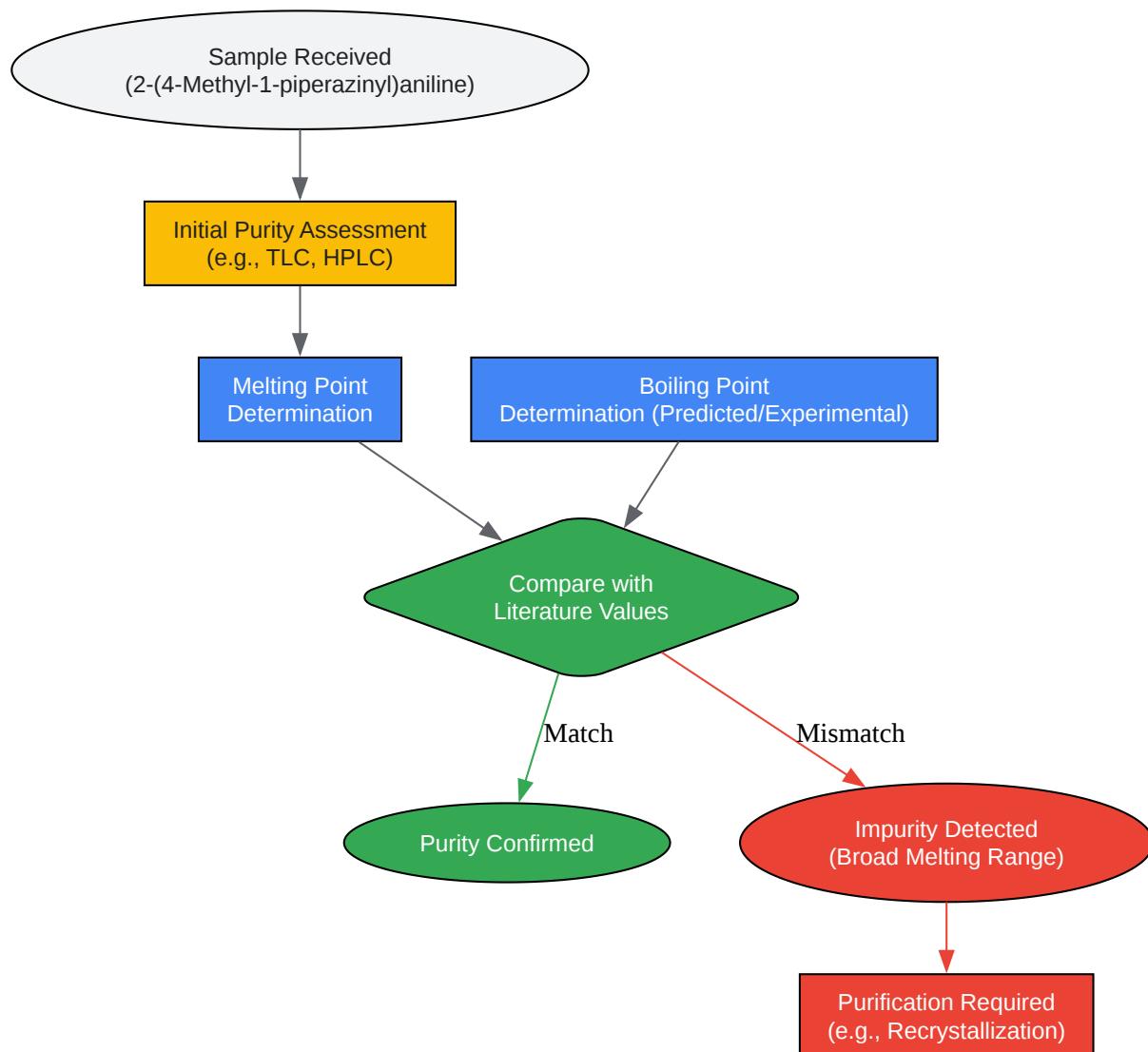
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Caption: Synthesis and application workflow of **2-(4-Methyl-1-piperazinyl)aniline** in drug discovery.

The diagram above illustrates a plausible synthesis route starting from common laboratory reagents, leading to the target intermediate. This intermediate then serves as a crucial scaffold in the drug development pipeline, from the synthesis of active pharmaceutical ingredients to subsequent biological screening and clinical trials. The 2-substituted aniline scaffold is widely utilized in the development of anti-tumor agents, such as Mer/ c-Met dual inhibitors.[9]

Logical Workflow for Physicochemical Characterization

The process of characterizing a chemical compound involves a series of logical steps to ensure data accuracy and purity assessment.



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Caption: Logical workflow for the physicochemical characterization of a solid organic compound.

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